

A Technical Guide to 3-Bromo-5-isopropylpyridine: Physicochemical Properties and Synthetic Strategies

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Compound of Interest

Compound Name: *3-Bromo-5-isopropylpyridine*

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Introduction: The Significance of the Substituted Pyridine Scaffold

The pyridine ring is a cornerstone in medicinal chemistry, forming the structural core of numerous natural products and FDA-approved pharmaceuticals.^{[1][2]} Its unique electronic properties and ability to be readily functionalized make it a privileged scaffold in modern drug discovery.^[3] Pyridine derivatives are integral to a wide array of therapeutic agents, from anti-inflammatory to anti-cancer drugs.^{[3][4]} Among the vast landscape of pyridine-based intermediates, 3-bromo-5-substituted pyridines serve as versatile building blocks for creating complex molecular architectures. This guide focuses on **3-Bromo-5-isopropylpyridine**, a key intermediate for introducing a lipophilic isopropyl group and a reactive bromine handle for further chemical transformations.

Physicochemical Properties of 3-Bromo-5-isopropylpyridine

Precise physical constants are critical for the design of synthetic routes, purification protocols, and formulation studies. While experimental data for the boiling and melting points of **3-Bromo-**

5-isopropylpyridine are not readily available in the literature, we can infer expected ranges by examining closely related analogs.

Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)
3-Bromo-5-isopropylpyridine	C8H10BrN	200.08	Not Experimentally Determined	Not Experimentally Determined
5-Bromo-2-isopropylpyridine	C8H10BrN	200.08	27 - 31	234 - 236
3-Bromopyridine	C5H4BrN	158.00	-27	173
3-Bromo-5-methoxypyridine	C6H6BrNO	188.02	31-35	Not Available
3-Bromo-5-hydroxypyridine	C5H4BrNO	174.05	166-170	343.7±22.0 (Predicted) [5]

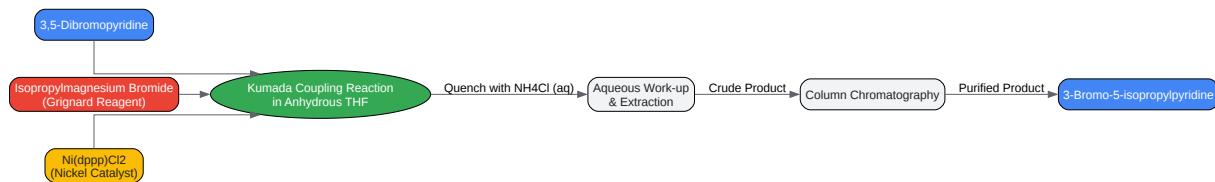
Data for related compounds are provided for comparative purposes. It is anticipated that **3-Bromo-5-isopropylpyridine** would be a liquid or a low-melting solid at room temperature.

Synthetic Protocol: A Rational Approach to 3-Bromo-5-isopropylpyridine via Kumada Coupling

The introduction of an isopropyl group onto the pyridine ring can be efficiently achieved through a cross-coupling reaction. The Kumada-Tamao-Corriu cross-coupling, which utilizes a Grignard reagent and a nickel or palladium catalyst, is a robust and economical choice for this transformation.[\[6\]](#)[\[7\]](#)[\[8\]](#) This method is particularly advantageous as it allows for the direct use of readily prepared Grignard reagents.[\[7\]](#)

The proposed synthesis starts from the commercially available 3,5-dibromopyridine. A selective mono-substitution is achieved by carefully controlling the stoichiometry of the Grignard reagent.

Experimental Workflow:



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Sources

- 1. lifechemicals.com [lifechemicals.com]
- 2. Pyridine: the scaffolds with significant clinical diversity - RSC Advances (RSC Publishing) DOI:10.1039/D2RA01571D [pubs.rsc.org]
- 3. nbinno.com [nbinno.com]
- 4. sarchemlabs.com [sarchemlabs.com]
- 5. 3-Bromo-5-Hydroxypyridine Exporters Suppliers & Manufacturers [sgtlifesciences.com]
- 6. Kumada coupling - Wikipedia [en.wikipedia.org]
- 7. Kumada Coupling [organic-chemistry.org]
- 8. Kumada-Tamao-Corriu Cross Coupling | Chem-Station Int. Ed. [en.chem-station.com]
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